

# Application Notes and Protocols for Selegiline in Mouse Models

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## Compound of Interest

Compound Name: MAO-B-IN-8

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## Introduction

These application notes provide a comprehensive guide for the use of Selegiline, a selective and irreversible inhibitor of monoamine oxidase-B (MAO-B), in mouse models of neurological disorders, particularly Parkinson's disease. Selegiline is a valuable tool for investigating the role of MAO-B in disease pathogenesis and for evaluating potential therapeutic interventions. By inhibiting MAO-B, selegiline increases the levels of dopamine in the brain, which can alleviate motor symptoms associated with Parkinson's disease.[1] It may also have neuroprotective effects.[1]

## Data Presentation

The following tables summarize quantitative data from studies utilizing Selegiline in mouse models of Parkinson's disease.

Table 1: Recommended Dosage of Selegiline in Mouse Models

Dosage	Administration Route	Frequency	Mouse Model	Observed Effects
1 - 10 mg/kg	Subcutaneous (s.c.)	Single dose	MPTP-induced Parkinson's	Dose-dependent reduction in immobility time in the forced swimming test.
10 mg/kg	Subcutaneous (s.c.)	Single dose	MPTP-induced Parkinson's	Shortened immobility time in the tail suspension test.
1.0 mg/kg/day	Oral Gavage	Daily for 14 days	MPTP-induced Parkinson's	Suppressed the reduction of nigral dopaminergic neurons and improved gait dysfunction.
0.3 - 10 mg/kg	Subcutaneous (s.c.)	Single dose	MPTP-induced Parkinson's	Markedly inhibited MAO-B activity in the cerebrum.

Table 2: Effects of Selegiline on Behavioral Outcomes in MPTP Mouse Model

Behavioral Test	Dosage and Administration	Key Findings
Tail Suspension Test	10 mg/kg (s.c.), single dose	Significantly shortened the extended immobility time.
Forced Swimming Test	1 - 10 mg/kg (s.c.), single dose	Dose-dependently reduced immobility time.
Gait Analysis	1.0 mg/kg/day (Oral), 14 days	Improved gait dysfunction.

## Experimental Protocols

### MPTP-Induced Mouse Model of Parkinson's Disease

This protocol describes the induction of a Parkinson's disease-like phenotype in mice using the neurotoxin 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP).

Materials:

- MPTP hydrochloride
- Sterile saline (0.9% NaCl)
- C57BL/6 mice (male, 8-10 weeks old)
- Appropriate safety equipment for handling MPTP (e.g., fume hood, gloves, lab coat)

Procedure:

- Prepare a fresh solution of MPTP hydrochloride in sterile saline. A common dosage is 20-30 mg/kg.
- Administer MPTP to the mice via intraperitoneal (i.p.) injection.
- A typical regimen involves four injections of MPTP at 2-hour intervals within a single day.
- Control mice should receive injections of sterile saline using the same volume and schedule.
- Behavioral testing and tissue collection are typically performed 7 to 21 days after the final MPTP injection.

### Selegiline Administration

a) Subcutaneous (s.c.) Injection:

- Dissolve Selegiline hydrochloride in sterile saline to the desired concentration (e.g., 1 mg/mL for a 10 mg/kg dose in a 20g mouse).
- Inject the solution subcutaneously in the loose skin over the back of the neck.

**b) Oral Gavage:**

- Suspend Selegiline in a suitable vehicle such as sterile water or 0.5% carboxymethylcellulose.
- Administer the suspension directly into the stomach of the mouse using a gavage needle.

## Behavioral Testing

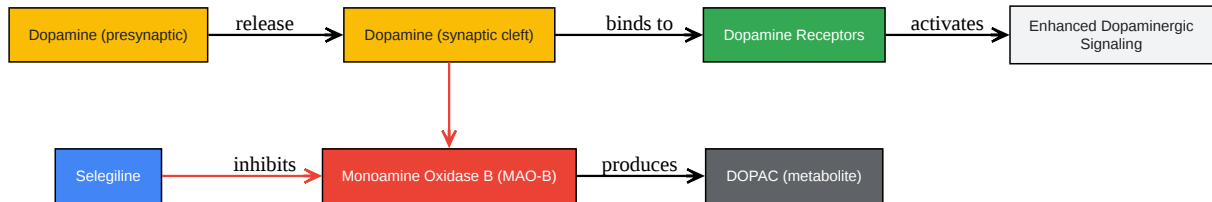
**a) Tail Suspension Test (TST):** This test is used to assess depression-like behavior.

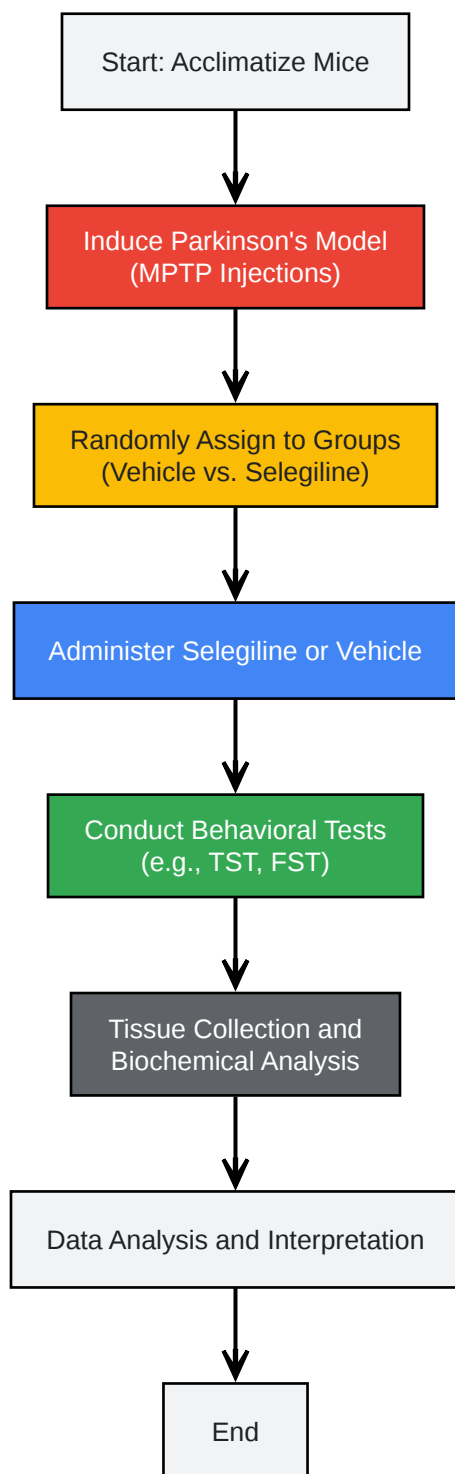
- Individually suspend each mouse by its tail from a horizontal bar using adhesive tape. The mouse should be positioned so that it cannot touch any surfaces.
- The duration of the test is typically 6 minutes.<sup>[2][3]</sup>
- Record the total time the mouse remains immobile during the last 4 minutes of the test.<sup>[4]</sup> Immobility is defined as the absence of any movement except for respiration.<sup>[4]</sup>

**b) Forced Swim Test (FST):** This test also measures depression-like behavior.

- Place each mouse individually into a transparent cylinder (e.g., 25 cm high, 10 cm diameter) filled with water (23-25°C) to a depth of 15 cm.
- The test duration is 6 minutes.<sup>[5]</sup>
- Record the total time the mouse spends immobile during the final 4 minutes of the test. Immobility is characterized by the mouse floating motionless or making only small movements to keep its head above water.

## Visualizations





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- [4. iacuc.ucsf.edu \[iacuc.ucsf.edu\]](#)
- [5. Video: The Forced Swim Test as a Model of Depressive-like Behavior \[jove.com\]](#)
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